

# scaling up Recoflavone synthesis

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## Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

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## Recoflavone Overview

**Recoflavone** (also known as DA-6034 free acid) is a synthetic derivative of the flavonoid **Eupatilin**. Below is a summary of its key characteristics.

Property	Details
CAS Number	203191-10-0 [1]
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>8</sub> [1] [2] [3]
Molecular Weight	386.35-386.36 g/mol [1] [2] [3]
Density	1.3±0.1 g/cm <sup>3</sup> [1]
Boiling Point	617.7±55.0 °C at 760 mmHg [1]
Flash Point	221.2±25.0 °C [1]
Main Biological Role	Inhibits the <b>NF-κB pathway</b> and induces intracellular calcium increase [3]
Primary Research Applications	Dry eye disease, gastric and intestinal injury protection, anti-inflammatory and anti-tumor studies [1] [3]

Property	Details
Synonyms	DA-6034, DA-6034 free acid, 7-Carboxymethoxyloxy-3',4',5-trimethoxyflavone [1] [2]

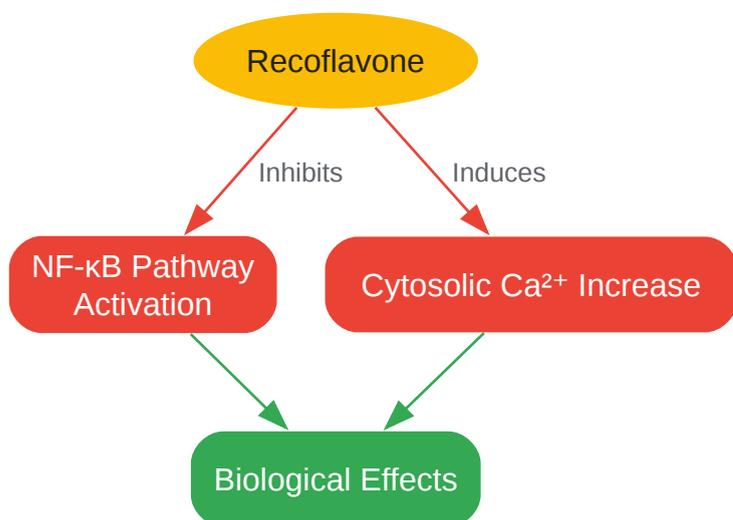
## Biological Mechanisms & Experimental Data

**Recoflavone's** mechanism of action and supporting experimental data from research studies are outlined in the following table.

Aspect	Details
Mechanism of Action	Identified as a modulator of several subunits of the NF- $\kappa$ B protein complex (c-Rel, RelB, p65, p100, p105) [2].
In Vitro Findings	Increases secretion of mucin-like glycoproteins in human corneal epithelial cells. At 200 $\mu$ M, it increases production of MUC1, MUC4, MUC5AC, MUC16, and other mucins in human conjunctival epithelial cells [3].

| **In Vivo Models & Results** | • **Dry Eye Model (Rabbit):** 3% eye drops reduced corneal damage [3]. • **Intestinal Injury Model (Rat):** 30 mg/kg (oral) reduced intestinal permeability [3]. • **Colitis-Associated Cancer Model (Mouse):** 30 mg/kg (oral gavage) reduced colon tumors, weight loss, and expression of markers like COX-2 [3]. |

The diagram below illustrates the core signaling pathway and biological role of **Recoflavone** based on current research.



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## Missing Information on Synthesis Scale-up

A significant gap exists in the publicly available information regarding the scale-up of **Recoflavone** synthesis.

- **Available Data:** The search results cite a patent (WO2005/23244 A1) that contains synthetic routes for **Recoflavone**, with reported yields of **97% and 99%** [1]. However, these are likely small-scale, benchtop procedures.
- **Missing Data:** No specific details were found on process optimization, purification methods at scale, troubleshooting common scale-up issues (e.g., yield drop, impurity profiles, solvent recovery), or equipment considerations. This type of detailed process chemistry is often proprietary and held within internal company documentation rather than published openly.

## How to Proceed

Since the information needed for your technical support center is not publicly available, here are some practical steps you can take:

- **Consult the Primary Patent:** The most direct source of synthetic information is the patent **WO2005/23244 A1** by Dong-A Pharmaceutical Co., Ltd. [1]. A detailed reading may provide more clues about the starting materials and reaction conditions.

- **Engage in Process Chemistry:** Scaling up a synthesis requires dedicated process development. Consider collaborating with or consulting experts in organic chemistry and chemical engineering to design experiments that address heat transfer, mixing, and other scale-related factors.
- **Adapt from General Principles:** In the absence of specific data, general best practices for scaling up flavonoid or complex organic molecule synthesis would apply. This includes thorough reaction kinetics studies, identifying and controlling critical process parameters, and developing robust analytical methods for quality control.

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## References

1. | CAS#:203191-10-0 | Chemsrvc Recoflavone [chemsrc.com]
2. Recoflavone: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Recoflavone (DA-6034 free acid) | Eupatilin Derivative [medchemexpress.com]

To cite this document: Smolecule. [scaling up Recoflavone synthesis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541159#scaling-up-recoflavone-synthesis>]

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